

# Technical Support Center: Hexanitrostilbene (HNS) Formulations

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## Compound of Interest

Compound Name: HNS-32

Cat. No.: B1673324

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Hexanitrostilbene (HNS) formulations. The information herein is intended to assist in mitigating shock and friction sensitivity during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors influencing the shock and friction sensitivity of HNS formulations?

A1: The sensitivity of HNS formulations to shock and friction is influenced by several key factors. Powder morphology, including particle size and shape, is a significant contributor; finer particles generally lead to increased sensitivity to shock initiation.<sup>[1][2][3][4][5]</sup> Sample density also plays a crucial role, with lower density samples often exhibiting a lower threshold for initiation.<sup>[2][3][4][6][7]</sup> The presence and type of binder materials can significantly desensitize HNS formulations.<sup>[8]</sup> Additionally, test temperature can affect sensitivity, with elevated temperatures potentially lowering the initiation threshold.<sup>[2][3][4]</sup>

Q2: How does particle size specifically affect the shock sensitivity of HNS?

A2: For heterogeneous explosives like HNS pressed to a high relative density, shock sensitivity generally increases as the particle size decreases.<sup>[9]</sup> Finer particles have a larger number of reaction sites, which can lead to a more rapid release of chemical energy under shock loading.<sup>[1]</sup> For instance, with short-duration shock pulses (e.g., 0.035  $\mu$ s), the smallest particle-sized

HNS had an initiation threshold pressure that was 50% of that required for coarser HNS.[2][3][4] However, for sustained shock loading, there can be a reversal of this relationship at very small particle sizes.[7]

Q3: Can the addition of binders reduce the sensitivity of HNS formulations?

A3: Yes, incorporating binders is a common and effective method for desensitizing HNS. Plastic binders, such as Teflon, can be used to create plastic-bonded explosives (PBXs) with reduced impact sensitivity compared to pure HNS.[8] The binder coats the explosive crystals, which can inhibit the formation of "hot spots" that lead to initiation under friction or impact.[10] Formulations like HNS/Teflon (90/10) have demonstrated excellent thermal stability and reduced sensitivity, making them suitable for applications requiring high reliability and safety.[8]

Q4: What is the effect of sample density on the shock initiation threshold of HNS?

A4: A reduction in the density of HNS formulations generally leads to a lower shock pressure required for initiation.[6][7] For example, reducing the density of HNS from 1.60 Mg/m<sup>3</sup> to 1.30 Mg/m<sup>3</sup> resulted in a lower impact velocity needed to induce detonation.[6] This is because voids within the pressed explosive can collapse under shock, creating localized areas of high temperature (hot spots) that can lead to ignition.

## Troubleshooting Guide

Problem: My HNS formulation is exhibiting higher than expected shock or friction sensitivity.

Possible Cause	Troubleshooting Steps
Incorrect Particle Size Distribution	Verify the particle size distribution of your HNS powder using a particle size analyzer. Finer particles can lead to higher sensitivity. <sup>[1]</sup> Consider using HNS with a larger and more uniform particle size if sensitivity is a concern.
Low Pressing Density	Measure the density of your pressed HNS pellets. Inconsistent or low density can increase sensitivity. <sup>[6][7]</sup> Ensure your pressing procedure is standardized and achieves the target density consistently.
Inadequate Binder Content or Mixing	If using a binder, confirm the weight percentage is correct and that the binder is uniformly distributed throughout the formulation. Poor mixing can lead to areas of pure, more sensitive HNS. Use techniques like scanning electron microscopy (SEM) to verify coating uniformity.
Contamination	Analyze the formulation for any impurities. Certain contaminants can sensitize the explosive. Ensure all equipment is thoroughly cleaned between batches to prevent cross-contamination.
Elevated Ambient Temperature	Monitor and control the ambient temperature during handling and testing. Higher temperatures can increase the sensitivity of HNS. <sup>[2][3][4]</sup>

## Quantitative Data Summary

Table 1: Effect of HNS Particle Size on Shock Initiation Threshold

HNS Type	Mean Particle Size (µm)	50% Initiation Threshold Energy (J/cm <sup>2</sup> ) (Flyer Thickness: 76.2 µm)	50% Initiation Threshold Energy (J/cm <sup>2</sup> ) (Flyer Thickness: 20.0 µm)
HNS-I	> 5.4	Increases dramatically	Not specified
HNS-II	~ 5.4	~ 12.15 ± 0.5	Not specified
HNS-SF (Superfine)	< 3.3	Not specified	< 7.0

Data synthesized from multiple sources describing flyer plate impact tests.[\[1\]](#)

Table 2: Impact Sensitivity of HNS Formulations

Formulation	Drop Height for 50% Probability of Initiation (cm) (2.5 kg weight)	Relative Sensitivity
HNS-II	Not explicitly stated, but considered a booster explosive in the same range as Tetryl	High
HNS/Teflon (90/10)	Between that of Comp B and Comp A-3	Medium
Composition B	Not explicitly stated	Reference
Composition A-3	Not explicitly stated	Reference

This table provides a qualitative comparison of impact sensitivity based on cited literature.[\[8\]](#)

## Experimental Protocols

### Protocol 1: Flyer Plate Impact Test for Shock Sensitivity Determination

This protocol outlines a method for determining the shock initiation sensitivity of HNS formulations using an electrically-driven flyer plate system.

Objective: To determine the critical impact pressure (P) and shock duration ( $\tau$ ) required to initiate detonation in an HNS sample.

Materials and Equipment:

- HNS formulation pressed into pellets of known density.
- Electrically-driven flyer plate apparatus (slapper detonator).
- Polyimide flyer plates of varying thicknesses.
- High-speed camera or other detonation diagnostic equipment.
- Velocity measurement system for the flyer plate (e.g., Photonic Doppler Velocimetry - PDV).

Methodology:

- Sample Preparation: Press the HNS formulation into pellets of the desired density and dimensions. Accurately measure the density of each pellet.
- Flyer Plate Selection: Choose a polyimide flyer plate of a specific thickness. The thickness of the flyer will determine the duration of the shock pulse.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Apparatus Setup: Mount the HNS pellet in the target holder of the flyer plate apparatus. Align the flyer plate launcher with the target.
- Flyer Velocity Control: The velocity of the flyer plate is controlled by the voltage applied to the exploding foil. The impact pressure is a function of the flyer velocity.
- Impact and Data Acquisition: Discharge the capacitor bank to launch the flyer plate. Record the impact event using a high-speed camera and measure the flyer velocity just before impact.
- Determination of Initiation: Observe the sample for evidence of detonation (e.g., light emission, fragmentation of the target holder).

- **Threshold Determination:** Conduct a series of tests at different flyer velocities (and thus different impact pressures) to determine the 50% probability of initiation (the "go/no-go" threshold). This is often done using a statistical method like the Bruceton test.
  - **P- $\tau$  Characterization:** Repeat the experiment with flyer plates of different thicknesses to determine the initiation threshold for various shock durations. Plot the results as a P- $\tau$  curve.
- [\[3\]](#)[\[4\]](#)

## Protocol 2: Julius-Peters (BAM) Friction Test

This protocol describes a standard method for assessing the friction sensitivity of HNS formulations.

**Objective:** To determine the load at which a sample of HNS will react when subjected to friction between two standardized surfaces.

**Materials and Equipment:**

- BAM Friction Tester.
- Porcelain plates and pins.
- HNS formulation sample (approx. 10 mm<sup>3</sup>).
- Spatula for sample handling.

**Methodology:**

- **Sample Preparation:** Place approximately 10 mm<sup>3</sup> of the HNS formulation onto the porcelain plate.
- **Apparatus Setup:** Install the porcelain plate and pin into the friction tester.
- **Load Application:** Set the desired load on the pendulum arm of the tester.
- **Friction Test:** Release the pendulum, allowing the porcelain pin to strike and rub against the sample on the plate.

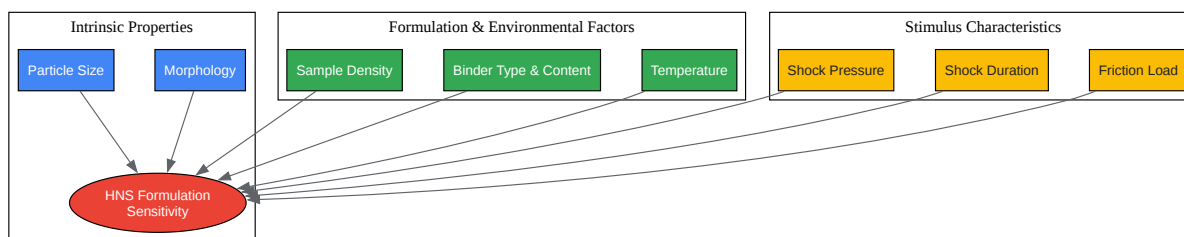
- Observation: Observe for any signs of reaction, such as a flame, smoke, or an audible report.
- Threshold Determination: Conduct a series of tests at different load levels to determine the lowest load at which a reaction occurs in at least one out of six trials.

## Visualizations



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Caption: Workflow for Determining HNS Shock Sensitivity.



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Caption: Key Factors Influencing HNS Sensitivity.

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